The In Vitro Bioactivity of Ducheside A: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Ducheside A*

Cat. No.: *B181341*

Get Quote

Executive Summary

Ducheside A, an ellagic acid glycoside isolated from Duchesnea indica (mock strawberry), presents a compelling profile for further investigation into its therapeutic potential. While research on the whole plant extract suggests a wide array of biological activities, including anti-inflammatory, antioxidant, anticancer, and neuroprotective effects, specific in vitro data on the isolated **Ducheside A** is still emerging. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive framework for the in vitro evaluation of **Ducheside A**. By synthesizing established methodologies and explaining the causal relationships behind experimental choices, this document serves as a practical roadmap for elucidating the compound's mechanisms of action and quantifying its biological efficacy. The protocols detailed herein are designed to be self-validating systems, ensuring the generation of robust and reproducible data.

Introduction to **Ducheside A**

Ducheside A is a naturally occurring phenolic compound belonging to the class of ellagic acid glycosides.[1] It is a constituent of Duchesnea indica, a plant with a long history of use in traditional medicine across Asia for treating various ailments, including inflammation and

cancer.[2][3] The core chemical structure of **Ducheside A**, characterized by the rigid tetracyclic ring system of ellagic acid linked to a sugar moiety, underpins its potential for diverse biological interactions. Understanding the specific contributions of **Ducheside A** to the overall therapeutic effects of Duchesnea indica extracts is a critical area of research. This guide will focus on the in vitro methodologies required to systematically investigate its biological activities.

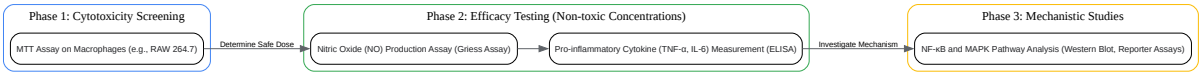
Anti-inflammatory Activity of Ducheside A

Chronic inflammation is a key pathological feature of numerous diseases. Natural products are a promising source of novel anti-inflammatory agents.[4] The potential of **Ducheside A** to modulate inflammatory responses can be rigorously assessed through a series of in vitro assays.

Rationale for In Vitro Anti-inflammatory Screening

The primary objective is to determine if **Ducheside A** can inhibit key inflammatory mediators and pathways in a controlled cellular environment. The experimental workflow is designed to first establish a non-toxic concentration range and then to probe for specific anti-inflammatory effects and underlying mechanisms.

Experimental Workflow for Anti-inflammatory Assessment



Click to download full resolution via product page

Caption: Experimental workflow for in vitro anti-inflammatory screening of **Ducheside A**.

Detailed Experimental Protocols

2.3.1. Cell Viability Assay (MTT Assay)

- Principle: This colorimetric assay assesses cell metabolic activity, which is an indicator of cell viability. NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells reduce the tetrazolium dye MTT to its insoluble formazan, which has a purple color.[2][5]
- Protocol:
  - Seed RAW 264.7 murine macrophage cells in a 96-well plate at a density of 1 x 10^5 cells/well and incubate for 24 hours.
  - Treat the cells with various concentrations of **Ducheside A** (e.g., 1, 10, 50, 100 µM) and incubate for 24 hours.
  - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
  - Remove the medium and add 150 µL of DMSO to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate cell viability as a percentage of the vehicle-treated control.

2.3.2. Nitric Oxide (NO) Production Assay (Griess Assay)

- Principle: Nitric oxide is a key inflammatory mediator produced by activated macrophages. The Griess assay measures the concentration of nitrite, a stable metabolite of NO, in the cell culture supernatant.[4]
- Protocol:
  - Seed RAW 264.7 cells as described for the MTT assay.
  - Pre-treat the cells with non-toxic concentrations of **Ducheside A** for 1 hour.
  - Stimulate the cells with lipopolysaccharide (LPS; 1 µg/mL) for 24 hours to induce inflammation.
  - Collect 50 µL of the cell culture supernatant.

© 2026 BenchChem. All rights reserved.

- Add 50 µL of Griess reagent A (1% sulfanilamide in 5% phosphoric acid) and 50 µL of Griess reagent B (0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) to the supernatant.
- Incubate for 10 minutes at room temperature.
- Measure the absorbance at 540 nm. A standard curve using sodium nitrite is used to quantify nitrite concentration.

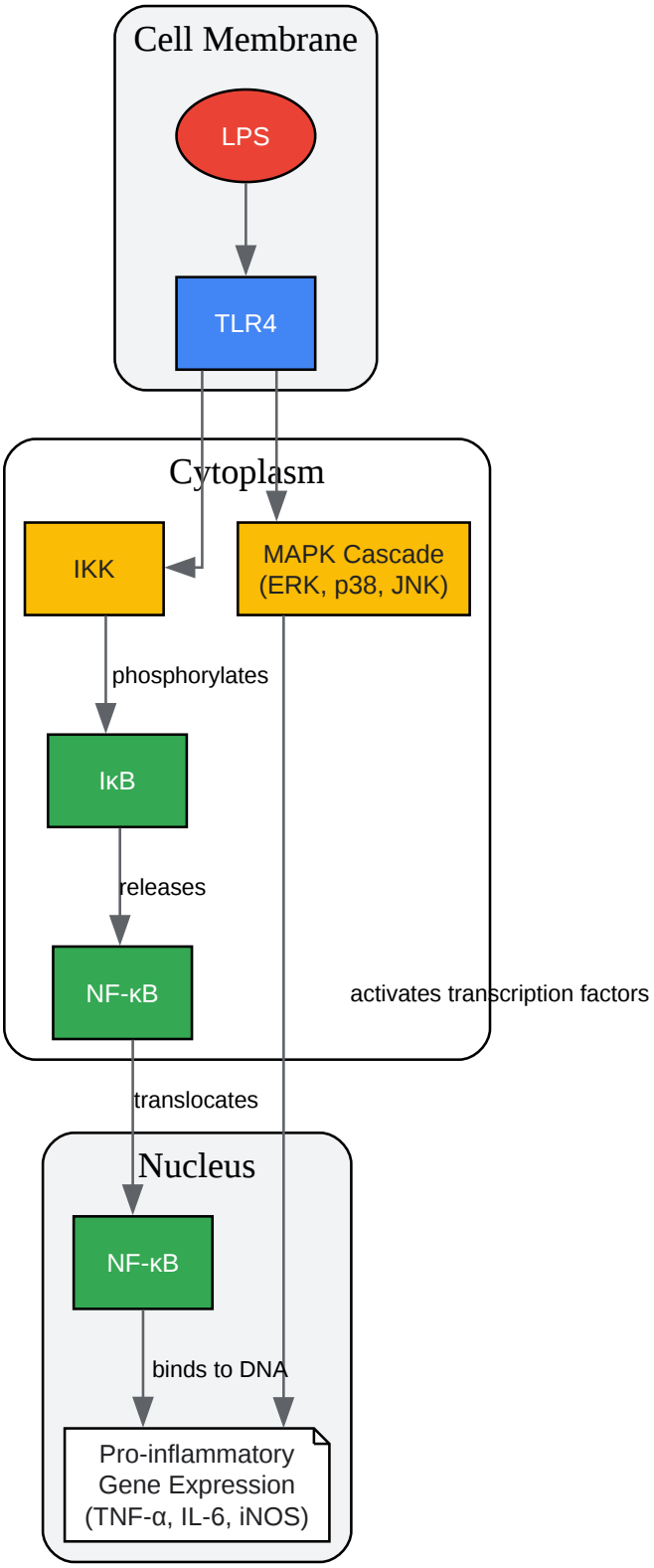
2.3.3. Pro-inflammatory Cytokine Measurement (ELISA)

- Principle: Enzyme-Linked Immunosorbent Assay (ELISA) is used to quantify the levels of pro-inflammatory cytokines such as TNF-α and IL-6 released by activated macrophages.[4]
- Protocol:
  - Follow the cell seeding, pre-treatment with **Ducheside A**, and LPS stimulation steps as in the NO production assay.
  - Collect the cell culture supernatant.
  - Perform ELISA for TNF-α and IL-6 according to the manufacturer's instructions for the specific ELISA kits.

Mechanistic Insights: NF-κB and MAPK Signaling Pathways

The Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways are central to the inflammatory response.[4][6][7][8] Investigating the effect of **Ducheside A** on these pathways can elucidate its mechanism of action.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified overview of the NF-κB and MAPK inflammatory signaling pathways.

© 2026 BenchChem. All rights reserved.

- Western Blot Analysis: The activation of these pathways can be assessed by measuring the phosphorylation of key proteins (e.g., p65 subunit of NF-κB, ERK, p38, JNK) using Western blotting.

Antioxidant Activity of **Ducheside A**

Oxidative stress is implicated in the pathogenesis of many diseases. The antioxidant potential of **Ducheside A** can be evaluated using various in vitro assays that measure its ability to scavenge free radicals.

Rationale for In Vitro Antioxidant Screening

These assays provide a rapid and cost-effective way to determine the free radical scavenging ability of **Ducheside A**. A combination of assays with different mechanisms is recommended for a comprehensive assessment.[9]

Detailed Experimental Protocols

3.2.1. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

- Principle: DPPH is a stable free radical that accepts an electron or hydrogen radical to become a stable diamagnetic molecule. The reduction of DPPH is accompanied by a color change from purple to yellow, which can be measured spectrophotometrically.[10][11]
- Protocol:
  - Prepare a 0.1 mM solution of DPPH in methanol.
  - In a 96-well plate, add 100 µL of various concentrations of **Ducheside A** to 100 µL of the DPPH solution.
  - Incubate in the dark at room temperature for 30 minutes.
  - Measure the absorbance at 517 nm.
  - Ascorbic acid or Trolox can be used as a positive control.
  - Calculate the percentage of scavenging activity and determine the IC50 value.

© 2026 BenchChem. All rights reserved.

3.2.2. ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Scavenging Assay

- Principle: ABTS is oxidized to its radical cation (ABTS•+) by potassium persulfate. This radical has a characteristic blue-green color, which is reduced in the presence of an antioxidant.[10][11]
- Protocol:
  - Prepare the ABTS radical cation by reacting a 7 mM ABTS solution with 2.45 mM potassium persulfate and keeping the mixture in the dark at room temperature for 12-16 hours.
  - Dilute the ABTS•+ solution with ethanol to an absorbance of 0.70 ± 0.02 at 734 nm.
  - Add 10 µL of various concentrations of **Ducheside A** to 1 mL of the diluted ABTS•+ solution.
  - Incubate for 6 minutes and measure the absorbance at 734 nm.
  - Calculate the percentage of scavenging activity and determine the IC50 value.

Assay	Principle	Typical Positive Control
DPPH	Hydrogen/electron donation	Ascorbic Acid, Trolox
ABTS	Hydrogen/electron donation	Ascorbic Acid, Trolox

Anticancer Activity of **Ducheside A**

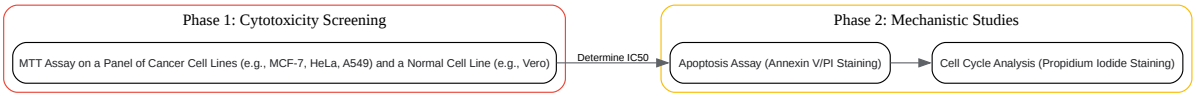
Natural products are a significant source of anticancer drugs.[1][5] The potential of **Ducheside A** to inhibit cancer cell growth and induce apoptosis can be investigated through a series of in vitro assays.

Rationale for In Vitro Anticancer Screening

The initial step is to assess the cytotoxicity of **Ducheside A** against various cancer cell lines to determine its potency and selectivity. Subsequent assays can then elucidate the mechanism of cell death, such as apoptosis or cell cycle arrest.

© 2026 BenchChem. All rights reserved.

Experimental Workflow for Anticancer Assessment



Click to download full resolution via product page

Caption: Experimental workflow for in vitro anticancer screening of **Ducheside A**.

Detailed Experimental Protocols

4.3.1. Cytotoxicity Assay (MTT Assay)

- Principle: As described previously, this assay measures cell viability. It is used here to determine the concentration of **Ducheside A** that inhibits the growth of cancer cells by 50% (IC50).[12][13]
- Protocol:
  - Seed a panel of human cancer cell lines (e.g., MCF-7 for breast cancer, HeLa for cervical cancer, A549 for lung cancer) and a normal cell line (e.g., Vero) in 96-well plates.
  - Treat the cells with a range of concentrations of **Ducheside A** for 48 or 72 hours.
  - Perform the MTT assay as previously described.
  - Calculate the IC50 value for each cell line. A lower IC50 value indicates higher cytotoxicity.

4.3.2. Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

- Principle: This flow cytometry-based assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells. Annexin V binds to phosphatidylserine, which is translocated to the outer leaflet of the plasma membrane in early apoptotic cells. Propidium iodide (PI) is a fluorescent nucleic acid stain that can only enter cells with a compromised membrane, characteristic of late apoptotic and necrotic cells.

© 2026 BenchChem. All rights reserved.

- Protocol:
  - Treat cancer cells with the IC50 concentration of **Ducheside A** for 24-48 hours.
  - Harvest the cells and wash with cold PBS.
  - Resuspend the cells in Annexin V binding buffer.
  - Add Annexin V-FITC and PI and incubate in the dark for 15 minutes.
  - Analyze the cells by flow cytometry.

4.3.3. Cell Cycle Analysis

- Principle: This assay uses propidium iodide to stain the DNA of the cells, and the DNA content is measured by flow cytometry. This allows for the determination of the percentage of cells in each phase of the cell cycle (G0/G1, S, and G2/M).
- Protocol:
  - Treat cancer cells with the IC50 concentration of **Ducheside A** for 24 hours.
  - Harvest the cells and fix them in ice-cold 70% ethanol.
  - Wash the cells with PBS and treat with RNase A.
  - Stain the cells with propidium iodide.
  - Analyze the DNA content by flow cytometry.

Neuroprotective Activity of **Ducheside A**

Neurodegenerative diseases are characterized by progressive neuronal loss. Natural products are being investigated for their potential to protect neurons from damage.[14][15]

Rationale for In Vitro Neuroprotection Screening

In vitro models of neurotoxicity allow for the assessment of **Ducheside A**'s ability to protect neuronal cells from various insults, such as oxidative stress and excitotoxicity.

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocol

5.2.1. Neuroprotection Assay in SH-SY5Y Cells

- Principle: The human neuroblastoma SH-SY5Y cell line is a widely used in vitro model for neurodegenerative disease research. Neurotoxicity can be induced by agents like hydrogen peroxide (H_2O_2) to mimic oxidative stress.[16][17][18]
- Protocol:
  - Culture SH-SY5Y cells in a 96-well plate.
  - Pre-treat the cells with various concentrations of **Ducheside A** for 2-24 hours.
  - Induce neurotoxicity by exposing the cells to a neurotoxic agent (e.g., H_2O_2).
  - After the incubation period, assess cell viability using the MTT assay.
  - An increase in cell viability in the **Ducheside A**-treated groups compared to the group treated with the neurotoxin alone indicates a neuroprotective effect.

Conclusion and Future Directions

This technical guide provides a comprehensive framework for the in vitro evaluation of the biological activities of **Ducheside A**. The detailed protocols for assessing its anti-inflammatory, antioxidant, anticancer, and neuroprotective effects are designed to yield robust and reproducible data. While specific experimental data for **Ducheside A** is currently limited, the methodologies outlined here provide a clear path forward for its investigation. Future research should focus on performing these foundational in vitro assays to generate specific quantitative data, such as IC50 values. Positive results from these initial screens would warrant further investigation into its specific molecular targets and signaling pathways, ultimately paving the way for preclinical in vivo studies. The systematic in vitro evaluation of **Ducheside A** holds the promise of unlocking a novel natural product with significant therapeutic potential.

References

- BenchChem. (2025).
- Maulidiyah, W., & Pratiwi, R. (2022). Anticancer drug screening of natural products: In vitro cytotoxicity assays, techniques, and challenges. Journal of Public Health in Africa, 13(s1).

© 2026 BenchChem. All rights reserved.

- Thakur, A., & Luni, P. (2013). Bioassays for anticancer activities. Methods in molecular biology (Clifton, N.J.), 1034, 1-11.
- Lahlou, M. (2013). Approaches, Strategies and Procedures for Identifying Anti-Inflammatory Drug Lead Molecules from Natural Products. Molecules (Basel, Switzerland), 18(9), 10481–10508.
- BenchChem. (2025).
- BenchChem. (2025). Application Notes and Protocols for In Vitro Neuroprotection Assay Using Methyl Ganoderic Acid B.
- Kenny, O., Brunton, N. P., & Smyth, T. J. (2015). In Vitro Protocols for Measuring the Antioxidant Capacity of Algal Extracts. Methods in molecular biology (Clifton, N.J.), 1308, 375–402.
- Das, S. K., & Samanta, A. (2014). Evaluation of Phytochemical Screening and Anti Inflammatory Activity of Leaves and Stem of Mikania scandens (L.) Wild. Journal of clinical and diagnostic research : JCDR, 8(11), HC01–HC4.
- Kenny, O., Brunton, N. P., & Smyth, T. J. (2015). In vitro protocols for measuring the antioxidant capacity of algal extracts. Methods in molecular biology (Clifton, N.J.), 1308, 375-402.
- Kaushik, V., Chaudhary, G., Ahmad, S., & Saini, V. (2015). Assays for Natural Antioxidant. Global Journal of Bio-Science and Biotechnology, 4(3), 130-136.
- Borges, R. S., et al. (2017). Experimental protocol of NO production assay to assess the anti-inflammatory activity of EOs. Food Chemistry, 218, 135-142.
- Ahmed, M. (2025). How to assess antioxidant activity? Advances, limitations, and applications of in vitro, in vivo, and ex vivo approaches. Food Chemistry, 465, 130519.
- Kenny, O., Brunton, N. P., & Smyth, T. J. (2015). In Vitro Protocols for Measuring the Antioxidant Capacity of Algal Extracts.
- Maulidiyah, W., & Pratiwi, R. (2022). Anticancer drug screening of natural products: In vitro cytotoxicity assays, techniques, and challenges.
- BenchChem. (2025).
- Pijuan, J., Barceló, C., Moreno, D. F., Maiques, O., Sisó, P., Marti, R. M., ... & Panosa, A. (2019). In vitro Cell Migration, Invasion, and Adhesion Assays: From Cell Imaging to Data Analysis. Frontiers in cell and developmental biology, 7, 107.
- Dufour, D., et al. (2007). Development of an In Vitro Screening Assay to Test the Antiinflammatory Properties of Dietary Supplements and Pharmacologic Agents. Journal of dietary supplements, 4(4), 1-13.
- de Souza, A. C., et al. (2019). In vitro evaluation of the protective effects of plant extracts against amyloid-beta peptide-induced toxicity in human neuroblastoma SH-SY5Y cells. PloS one, 14(2), e0212089.

© 2026 BenchChem. All rights reserved.

- Sarveswaran, R., et al. (2017). In vitro assays to investigate the anti-inflammatory activity of herbal extracts: A Review. Research Journal of Pharmacy and Technology, 10(12), 4446-4449.
- Li, M., et al. (2022). In vitro neuroprotection on SH-SY5Y cells simulated oxidative stress environment after acute ischemic stroke.
- Singh, R., et al. (2023). In vitro antioxidant activity: (A) DPPH assay and (B) ABTS assay.
- Masoko, P., & Eloff, J. N. (2014). In vitro antibacterial, antioxidant and cytotoxic activity of acetone leaf extracts of nine under-investigated Fabaceae tree species leads to potentially useful extracts in animal health and productivity.
- Kowalczyk, T., et al. (2021). In vitro antioxidant activities in DPPH and ABTS assays of S. alba hydromethanolic leaf and bark extracts.
- Freshney, R. I. (2002). In vitro bioassays for anticancer drug screening: effects of cell concentration and other assay parameters on growth inhibitory activity. Journal of cellular physiology, 191(1), 1-8.
- Kumar, S., & Kumar, R. (2017). Neuroprotective Strategies for Neurological Disorders by Natural Products: An update. Current neuropharmacology, 15(3), 353–370.
- Szcześniak, A. M., Gąsecka, M., & Mikołajczak, P. Ł. (2021). Selected Natural Products in Neuroprotective Strategies for Alzheimer's Disease—A Non-Systematic Review. Molecules (Basel, Switzerland), 26(11), 3169.
- Al-Harrasi, A., et al. (2022). Natural Products as Novel Neuroprotective Agents; Computational Predictions of the Molecular Targets, ADME Properties, and Safety Profile. Molecules (Basel, Switzerland), 27(19), 6548.
- Yu, T., Lee, J., Lee, Y. G., et al. (2010). In vitro and in vivo anti-inflammatory effects of ethanol extract from Acer tegmentosum. Journal of Ethnopharmacology, 128(1), 139–147.
- Murlimanju, B. S. (2020). Decoding natural products for neuroprotection: Pathway networks and structural insights for drug development. Journal of ethnopharmacology, 259, 112952.
- de Souza, A. C., et al. (2019). In vitro evaluation of the protective effects of plant extracts against amyloid-beta peptide-induced toxicity in human neuroblastoma SH-SY5Y cells. PubMed.
- Shah, N., et al. (2013). A Novel Allosteric Mechanism of NF-κB Dimerization and DNA Binding Targeted by an Anti-Inflammatory Drug. PLoS biology, 11(8), e1001638.
- Moghe, T. S., et al. (2012). In vitro cytotoxicity of Bryonia laciniosa (Linn.) Naud. on human cancer cell lines. Indian journal of experimental biology, 50(12), 853–860.
- Adedapo, A. A., et al. (2023). In vitro antioxidant and free-radical scavenging activities of polar leaf extracts of Vernonia amygdalina. Scientific reports, 13(1), 7247.
- Iannoto, G., et al. (2024). Exploring the neuroprotective activity of a lignanamides-rich extract in human neuroblastoma SH-SY5Y cells under dimethyl sulfoxide-induced stress. Frontiers in pharmacology, 15, 1356891.

© 2026 BenchChem. All rights reserved.

- Sarveswaran, R., et al. (2017). In vitro assays to investigate the anti-inflammatory activity of herbal extracts: A Review.
- Rajkumar, V., et al. (2022). Screening of in vitro Anticancer Activity of Various Human Cancer Cell Lines and Induced Apoptosis and Cell Arrest by Ethanolic. Semantic Scholar.
- Noble Life Sciences. (n.d.).
- Messina, S., et al. (2012). Activation of NF-kB pathway in Duchenne muscular dystrophy: relation to age. Acta myologica : myopathies and cardiomyopathies : official journal of the Mediterranean Society of Myology, 31(3), 170–175.
- Iannoto, G., et al. (2024). Exploring the neuroprotective activity of a lignanamides-rich extract in human neuroblastoma SH-SY5Y cells under dimethyl sulfoxide-induced stress.
- Adhikari, B., & Bajracharya, R. (2015). In vitro anti-inflammatory activity of Ficus racemosa L. bark using albumin denaturation method. Journal of traditional and complementary medicine, 5(4), 235–238.
- Lim, H. S., et al. (2018). In Vitro Anti-Inflammatory Properties of Selected Green Leafy Vegetables. Foods (Basel, Switzerland), 7(11), 187.
- Wang, Y., et al. (2023). Stevioside targets the NF-κB and MAPK pathways for inhibiting inflammation and apoptosis of chondrocytes and ameliorates osteoarthritis in vivo. Phytomedicine : international journal of phytotherapy and phytopharmacology, 108, 154522.
- Kim, J. H., et al. (2022). Effect of heat-killed LAB strains on the MAPK pathway activation in LPS-induced RAW 264.7 cells.
- Orth, K., et al. (2000). In vitro signaling by MAPK and NFkappaB pathways inhibited by Yersinia YopJ. Methods in enzymology, 322, 333–341.
- Amor, M., et al. (2013). A robust in vitro screening assay to identify NF-kappaB inhibitors for inflammatory muscle diseases. PloS one, 8(6), e65578.
- Xu, R., & Zhang, S. (2018). MAP kinase cascades in plant development and immune signaling. The EMBO journal, 37(17), e98219.
- Jayawardena, T. U., et al. (2018). Floridoside suppresses pro-inflammatory responses by blocking MAPK signaling in activated microglia. Marine drugs, 16(10), 384.
- Creative Biolabs. (2019, February 18).
- Singh, S., & Mishra, A. (2024). A Voyage on the Role of Nuclear Factor Kappa B (NF-kB) Signaling Pathway in Duchenne Muscular Dystrophy: An Inherited Muscle Disorder. Current gene therapy.
- Singh, A., & Singh, S. (2023). Investigating the Anti-Inflammatory Effects of Natural Extracts Using Protein Denaturation Assay and Heat Induced Hemolysis Assay. International Journal of Pharmaceutical Sciences Review and Research, 82(2), 1-5.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Bioassays for anticancer activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In Vitro Protocols for Measuring the Antioxidant Capacity of Algal Extracts | Springer Nature Experiments [experiments.springernature.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. journals.muhn.edu.cn [journals.muhn.edu.cn]
- 6. Activation of NF-kB pathway in Duchenne muscular dystrophy: relation to age - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Stevioside targets the NF-κB and MAPK pathways for inhibiting inflammation and apoptosis of chondrocytes and ameliorates osteoarthritis in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. In vitro signaling by MAPK and NFkappaB pathways inhibited by Yersinia YopJ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. How to assess antioxidant activity? Advances, limitations, and applications of in vitro, in vivo, and ex vivo approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 11. In vitro antioxidant and free-radical scavenging activities of polar leaf extracts of Vernonia amygdalina - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. noblelifesci.com [noblelifesci.com]
- 14. Neuroprotective Strategies for Neurological Disorders by Natural Products: An update - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Selected Natural Products in Neuroprotective Strategies for Alzheimer's Disease—A Non-Systematic Review [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. In vitro evaluation of the protective effects of plant extracts against amyloid-beta peptide-induced toxicity in human neuroblastoma SH-SY5Y cells - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The In Vitro Bioactivity of Ducheside A: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181341/docs#the-in-vitro-bioactivity-of-ducheside-a-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.